

Technical Guide: Safety and Handling of Chloromethyl Decanoate

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Compound of Interest

Compound Name: Chloromethyl decanoate

CAS No.: 67317-62-8

Cat. No.: B1296785

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CAS: 67317-62-8 | Formula: $C_{11}H_{21}ClO_2$ | Class:

-Haloalkyl Ester / Alkylating Agent^{[1][2]}

Part 1: Executive Technical Profile^[3] Chemical Identity & Application

Chloromethyl decanoate (also known as chloromethyl caprate) is a specialized electrophilic reagent used primarily in prodrug synthesis.^{[2][3]} It serves as a "promoiety" donor, reacting with carboxylic acid-containing pharmacophores to form acyloxymethyl esters.^{[1][2][3][4]}

This modification increases the lipophilicity of polar drugs, enhancing membrane permeability and oral bioavailability.^{[2][3]} Once in systemic circulation, the promoiety undergoes enzymatic hydrolysis to release the active parent drug.^{[2][3]}

Critical Hazard Assessment

WARNING: As a chloromethyl ester, this compound possesses structural alerts analogous to chloromethyl methyl ether (CMME), a known human carcinogen.^[3] It acts as a direct-acting alkylating agent.^{[1][2][3]}

Hazard Class	Classification	Mechanism of Action
Carcinogenicity	Category 1B (Presumed)	Direct DNA alkylation via the electrophilic methylene group; release of formaldehyde upon hydrolysis.[1][2][3]
Acute Toxicity	Category 3 (Inhalation/Oral)	Systemic alkylation of proteins; respiratory irritation.[2][3]
Reactivity	Moisture Sensitive	Rapidly hydrolyzes in water/humid air to form decanoic acid, HCl, and formaldehyde.[3]
Corrosivity	Skin/Eye Irritant	Lipophilic nature allows rapid dermal penetration followed by local hydrolysis and tissue damage.[2][3]

Part 2: Mechanism of Action & Reactivity[3]

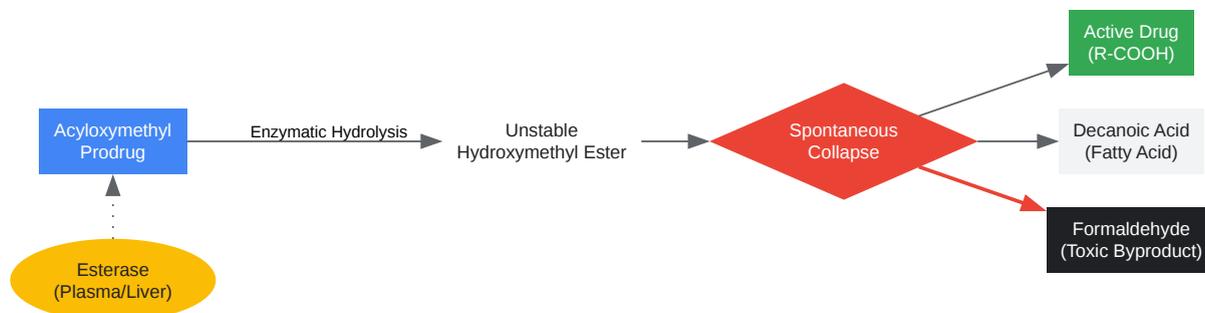
The "Trojan Horse" Strategy (Prodrug Mechanism)

Understanding the safety profile requires understanding the chemical utility.[2][3]

Chloromethyl decanoate is designed to be unstable in biological systems.[2][3] It masks the polar charge of a drug, allowing it to cross lipid membranes.[2][3]

Figure 1: Metabolic Fate & Bioactivation Pathway

The following diagram illustrates the lifecycle of a **chloromethyl decanoate**-derived prodrug, highlighting the release of toxic byproducts (Formaldehyde) that necessitate rigorous safety controls.[1][3]



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Caption: In vivo bioactivation pathway showing the release of the active drug alongside formaldehyde and decanoic acid.

Stability & Incompatibility[2][3]

- Hydrolysis: The chloromethyl ester bond is highly susceptible to nucleophilic attack by water.
[2][3]
 - Reaction:
[1][3]
- Incompatibilities: Strong bases, oxidizing agents, and protic solvents (alcohols/amines) unless intended for synthesis.[3]

Part 3: Operational Handling Protocols

Engineering Controls

Do NOT handle this compound on an open bench.

- Primary Containment: All weighing and transfer operations must occur within a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity >100 fpm.[2][3]
- Glove Box: For high-purity synthesis or handling >1g quantities, use an inert atmosphere (Argon/Nitrogen) glove box to prevent hydrolysis and inhalation exposure.[1][2][3]

Personal Protective Equipment (PPE) Matrix

Zone	Required PPE	Rationale
Ocular	Chemical Splash Goggles + Face Shield	Prevents corneal damage from corrosive hydrolysis products (HCl).[1][2][3]
Dermal	Double-gloving required.[1][2] [3] Inner: Nitrile (4 mil) Outer: Laminate film (Silver Shield/4H)	Standard nitrile is permeable to lipophilic alkyl halides over time.[1][2][3] Laminate film offers >4hr breakthrough time. [2][3]
Respiratory	P100/OV Cartridge (if outside hood)	Protects against organic vapors and acid gases (HCl). [2][3]

Synthesis Protocol: Prodrug Derivatization

Standard Operating Procedure for converting a Carboxylic Acid Drug (R-COOH) to a Prodrug.
[1][3]

- Preparation: Dry the parent drug (R-COOH) thoroughly.[1][2][3] Water will consume the reagent.[2][3]
- Activation: Dissolve R-COOH in anhydrous DMF or DCM. Add a non-nucleophilic base (e.g., Cs₂CO₃ or DIPEA).[2][3]
- Addition: Add **Chloromethyl decanoate** (1.1 - 1.5 equivalents) dropwise at 0°C.
 - Why? Low temperature mitigates uncontrolled exothermic hydrolysis if moisture is present.
[2][3]
- Reaction: Allow to warm to Room Temperature (RT) and stir under Argon. Monitor via TLC/LC-MS.[1][2][3]
- Quenching: Quench excess reagent with saturated aqueous NH₄Cl.

- o Mechanism:[3][5] Ammonium ions react with residual alkylating agent, neutralizing its electrophilicity.[2][3]

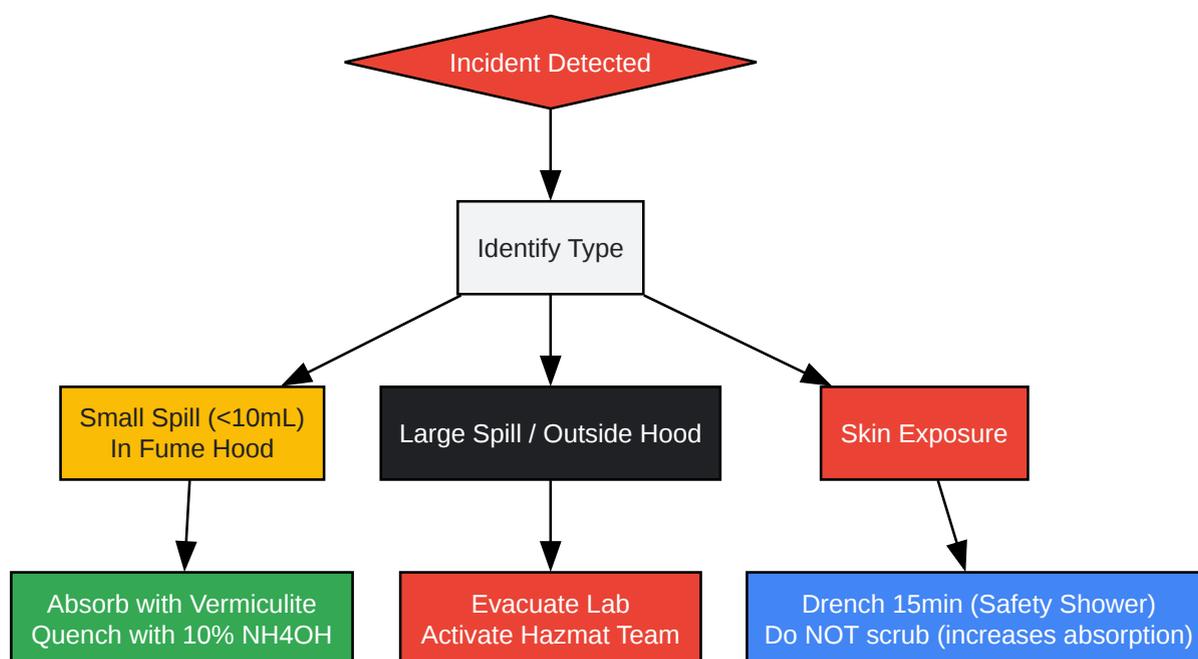
Part 4: Emergency Response & Waste Management[3]

Decontamination & Spills

In the event of a spill, speed is critical to prevent volatilization.[2][3]

Figure 2: Emergency Decision Logic

Decision tree for managing spills and exposure incidents.



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Caption: Protocol for immediate response to spills or exposure. Note the specific prohibition on scrubbing skin.[3]

Waste Disposal[2][3][6]

- Segregation: Do not mix with general organic waste immediately.[2][3]

- Deactivation: Treat waste streams containing **chloromethyl decanoate** with a solution of 10% aqueous ammonia or sodium carbonate and stir for 24 hours.[2][3] This converts the alkyl halide to a harmless amino-ester or alcohol before disposal.[1][2][3]
- Labeling: Mark as "Deactivated Alkylating Agent" + "Formaldehyde Hazard".

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